

strontium acetate material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Strontium acetate

Cat. No.: B1198276

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Strontium Acetate: A Technical Safety and Handling Guide

This technical guide provides an in-depth overview of the material safety information for **strontium acetate**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various material safety data sheets (MSDS) and chemical databases to ensure a comprehensive understanding of its properties and handling requirements.

Chemical Identification and Physical Properties

Strontium acetate, with the CAS number 543-94-2, is the strontium salt of acetic acid.^[1] It is commonly available as a white, crystalline solid, often in its hemihydrate form.^{[1][2]} It is known to be soluble in water and is generally considered stable under normal storage conditions.^{[2][3]}

Table 1: Chemical Identifiers for **Strontium Acetate**

Identifier	Value
IUPAC Name	Strontium diacetate[4]
CAS Number	543-94-2[1][4][5]
EC Number	208-854-8[5][6]
Molecular Formula	Sr(CH ₃ COO) ₂ or C ₄ H ₆ O ₄ Sr[4][5]
Molar Mass	205.71 g/mol (anhydrous)[4][5]

| Common Synonyms | Acetic acid, strontium salt; Strontium diacetate[1][7] |

Table 2: Physical and Chemical Properties of **Strontium Acetate**

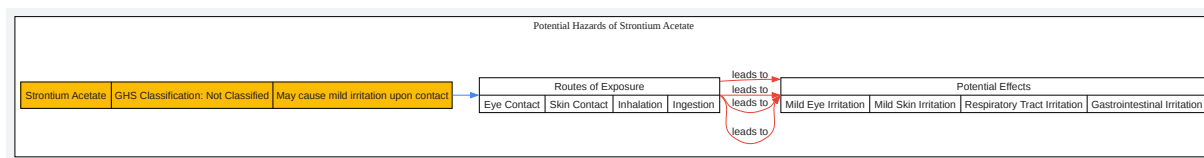
Property	Value
Appearance	White crystalline solid[3][8]
Odor	Odorless to vinegar-like[2][9]
Density	2.099 g/cm ³ [2][3]
Melting Point	150 °C (302 °F) (decomposes)[2][3]
Solubility	Soluble in water.[3][5] Slightly soluble in alcohol. [1]

| Stability | Stable under ordinary conditions of use and storage.[2][5] |

Hazard Identification and Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **strontium acetate** is generally not classified as a hazardous substance or mixture. [4][5][7] However, as with many chemical compounds, it may cause mild irritation upon contact with eyes, skin, or the respiratory tract.[1][7][8] Ingestion of large quantities may lead to gastrointestinal irritation.[1]

Diagram 1: Hazard Summary



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Caption: Potential hazards associated with **Strontium Acetate** exposure.

Toxicological Information

Toxicological data for **strontium acetate** is limited. It is generally considered to have a low order of toxicity.[1] No components present at levels greater than or equal to 0.1% are identified as a carcinogen by IARC, ACGIH, OSHA, or NTP.[5]

Table 3: Acute Toxicity Data for **Strontium Acetate**

Route	Species	Value
Intravenous LD50	Mouse	239 mg/kg[7]

| Intravenous LD50 | Rat | 123 mg/kg[7] |

Standard material safety data sheets, from which this information is compiled, do not typically include detailed experimental methodologies for toxicological studies. The provided LD50 values are cited from existing safety literature without elaboration on the specific protocols used, such as the animal strain, age, sex, or observation period. For detailed experimental designs, researchers would need to consult primary toxicological research papers, which are beyond the scope of this safety guide.

First-Aid Measures

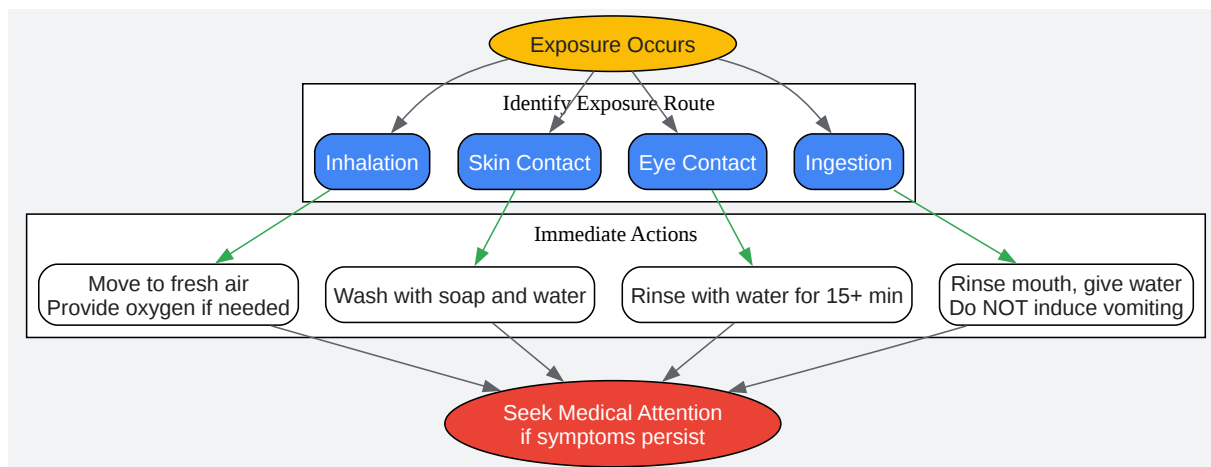
In the event of exposure, standard first-aid procedures should be followed. Always seek medical advice after administering first aid, especially if symptoms persist.^[5]

Table 4: Summary of First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. ^{[1][5]}
Skin Contact	Wash the exposed area with soap and plenty of water. ^{[5][7]} Remove contaminated clothing. ^[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, lifting lids occasionally. ^{[5][7]} Remove contact lenses if present and easy to do. ^{[5][7]}

| Ingestion | Do NOT induce vomiting. If the person is conscious, give two glasses of water.^[1]
^[5] Never give anything by mouth to an unconscious person.^{[1][5]} |

Diagram 2: First-Aid Workflow



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Caption: Decision workflow for first-aid response to **strontium acetate** exposure.

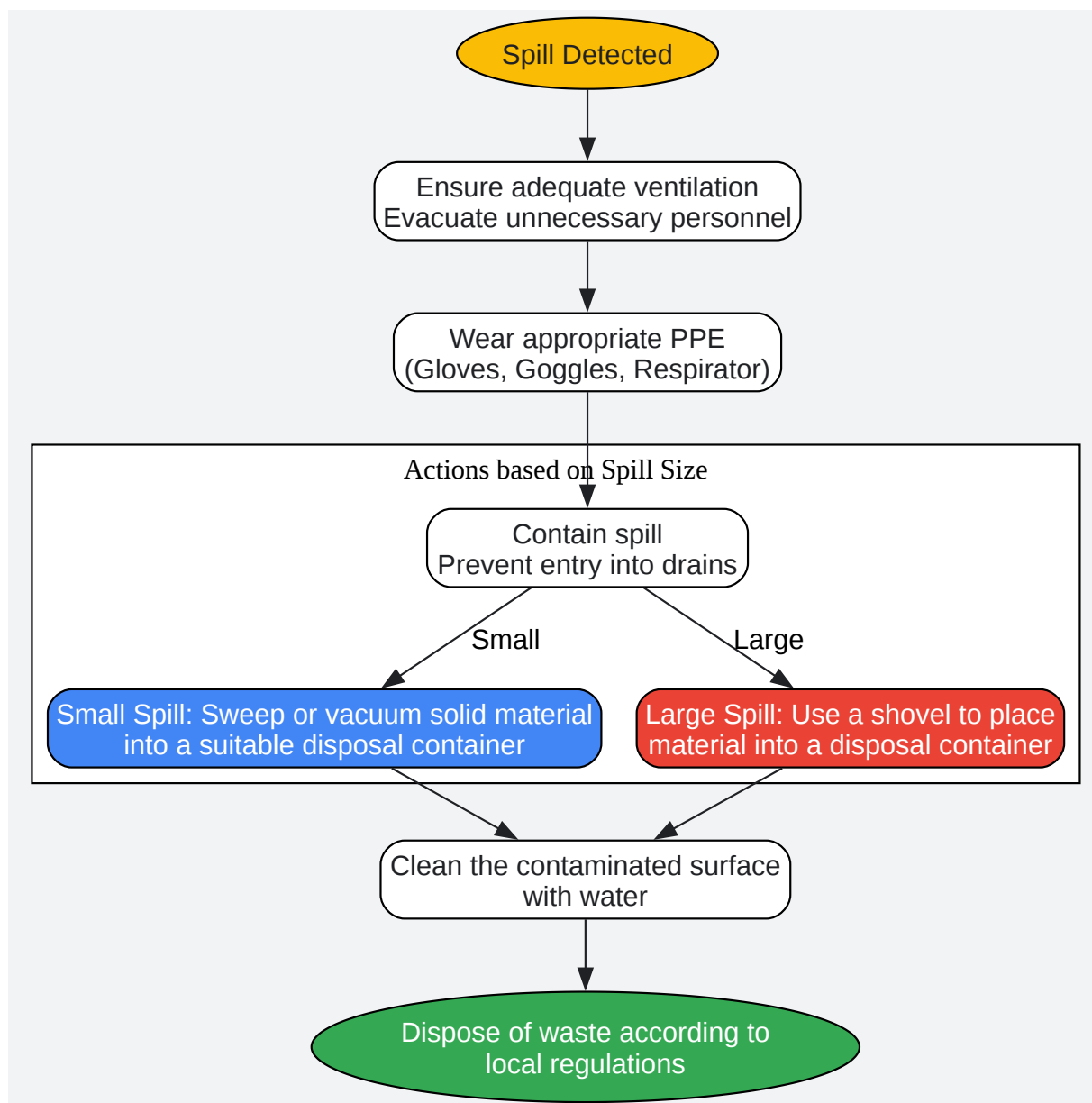
Fire-Fighting and Accidental Release Measures

Strontium acetate is non-flammable.[5] However, it may be combustible at high temperatures. [1] In case of a fire in the surrounding area, use extinguishing media appropriate for the local circumstances.

- Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][7]
- Products of Combustion: Oxides of carbon (CO, CO₂) and strontium.[1][5]
- Protective Equipment: In the event of a fire, wear full protective clothing and a self-contained breathing apparatus (SCBA).[5][7]

For spills, appropriate containment and cleanup procedures should be implemented to prevent environmental contamination and personnel exposure.

Diagram 3: Spill Response Workflow



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Caption: General workflow for responding to an accidental spill of **strontium acetate**.

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial to maintain the chemical's integrity and ensure personnel safety.

- **Handling:** Use in a well-ventilated area.[10] Avoid generating dust.[7] Avoid contact with skin, eyes, and clothing.[5] Do not ingest or inhale.[5] Wash hands thoroughly after handling.[7]
- **Storage:** Store in a cool, dry, and well-ventilated area.[1][5] Keep the container tightly closed and protected from heat and sunlight.[1][5] It is hygroscopic and should be protected from moisture.[5]
- **Incompatibilities:** Reactive with strong oxidizing agents and acids.[1][5]

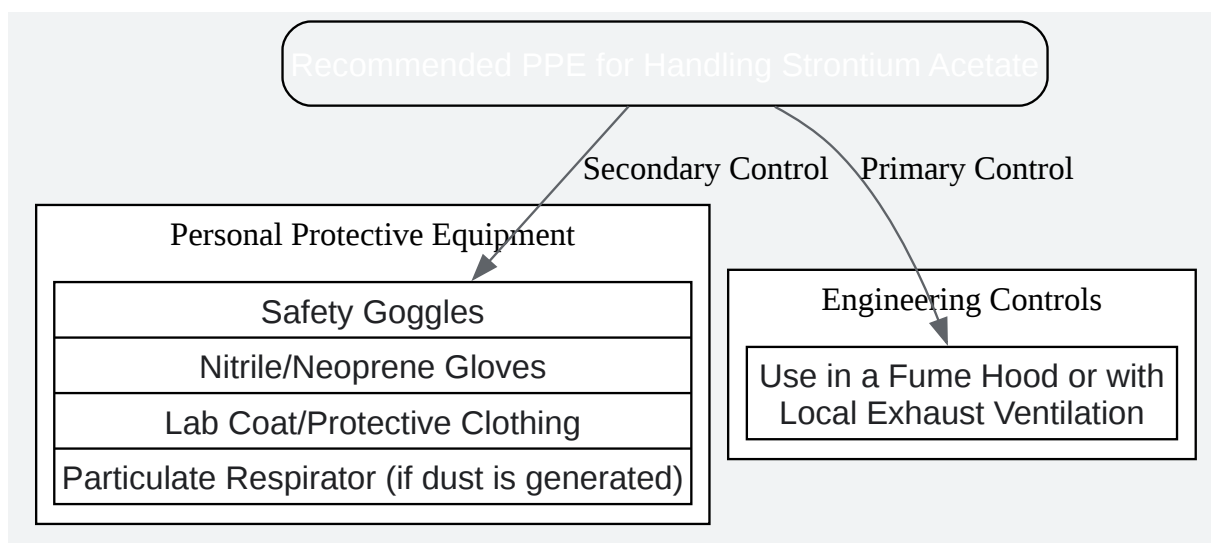
While no specific occupational exposure limits have been established for **strontium acetate**, engineering controls and personal protective equipment (PPE) are recommended to minimize exposure.[5]

Table 5: Recommended Personal Protective Equipment (PPE)

Protection Type	Recommendation
Engineering Controls	Use process enclosures or local exhaust ventilation to control airborne dust levels. [1][5]
Eye/Face Protection	Wear chemical safety goggles or glasses.[1][10]
Skin Protection	Wear protective gloves (e.g., neoprene or nitrile rubber) and clean, body-covering clothing.[7]

| Respiratory Protection | If dust is generated and engineering controls are insufficient, use a NIOSH-approved particulate respirator.[1][7] |

Diagram 4: Recommended Personal Protective Equipment



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Caption: Recommended PPE and engineering controls for handling **strontium acetate**.

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